

Spectroscopic Characterization of 2-Mercapto-4-methylnicotinamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Mercapto-4-methylnicotinamide

Cat. No.: B12288181

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Introduction

2-Mercapto-4-methylnicotinamide, a substituted pyridine derivative, holds potential interest in medicinal chemistry and drug development due to the prevalence of the nicotinamide and thiol moieties in various biologically active compounds. A thorough understanding of its structural and electronic properties is paramount for its application, and this is primarily achieved through a comprehensive analysis of its spectroscopic data. This in-depth technical guide provides a detailed exploration of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-Mercapto-4-methylnicotinamide**. In the absence of extensive published experimental data for this specific molecule, this guide leverages established principles of spectroscopy and data from structurally related compounds to predict and interpret its spectral characteristics. A key consideration in the analysis of this molecule is the potential for thiol-thione tautomerism, which will be discussed in the relevant sections.

Molecular Structure and Tautomerism

2-Mercapto-4-methylnicotinamide can exist in two tautomeric forms: the thiol form and the thione form. The equilibrium between these two forms is influenced by factors such as the

solvent and the solid-state packing. This tautomerism will have a significant impact on the spectroscopic data, particularly the IR and NMR spectra.

Mass Spectrometry (MS)

Mass spectrometry is a fundamental technique for determining the molecular weight and elemental composition of a compound, as well as for obtaining structural information through fragmentation analysis.

Predicted Mass Spectrum

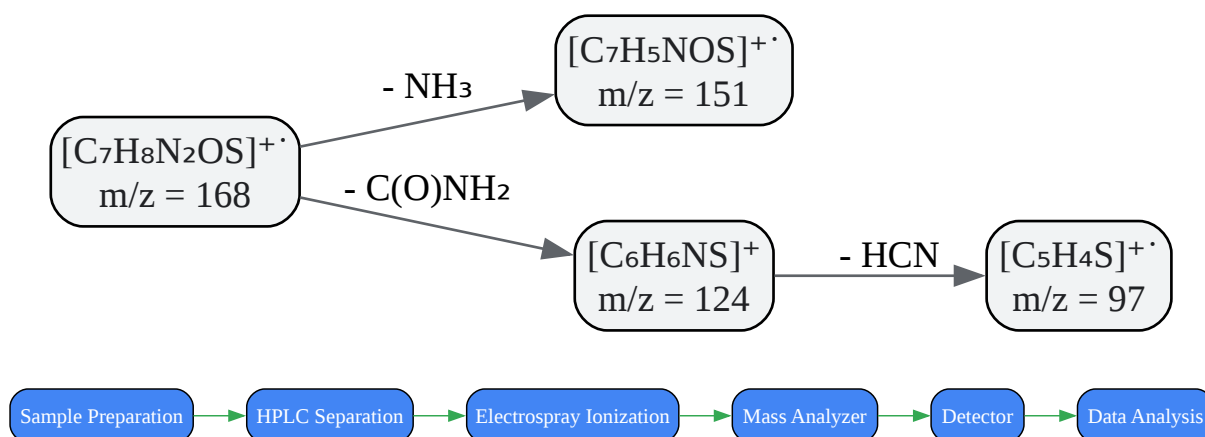
The nominal molecular weight of **2-Mercapto-4-methylnicotinamide** ($C_7H_8N_2OS$) is 168 g/mol. Therefore, the electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M^+) at m/z 168. High-resolution mass spectrometry (HRMS) would provide a more accurate mass measurement, confirming the elemental composition.

Table 1: Predicted Key Mass Spectral Data for **2-Mercapto-4-methylnicotinamide**

m/z (Predicted)	Ion Identity	Remarks
168	$[M]^+$	Molecular Ion
151	$[M - NH_3]^+$	Loss of ammonia from the amide group
124	$[M - C(O)NH_2]^+$	Loss of the carboxamide group
97	$[M - C(O)NH_2 - HCN]^+$	Subsequent loss of hydrogen cyanide

Predicted Fragmentation Pathway

The fragmentation of **2-Mercapto-4-methylnicotinamide** in the mass spectrometer is anticipated to proceed through several key pathways, initiated by the loss of the amide and thiol functional groups.



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